

# Head-to-head comparison of ATBC and trimellitates in medical tubing

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## Compound of Interest

Compound Name: *Acetyl Tributyl Citrate*

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## Head-to-Head Comparison: ATBC vs. Trimellitates in Medical Tubing

For researchers, scientists, and drug development professionals, the selection of plasticizers for medical tubing is a critical decision impacting device performance, patient safety, and regulatory compliance. This guide provides an objective comparison of two leading non-phthalate plasticizers, **Acetyl Tributyl Citrate** (ATBC) and trimellitates, focusing on their performance in medical tubing applications. The information presented is supported by available experimental data to aid in making informed material choices.

The move away from traditional phthalate plasticizers like DEHP in the medical industry has intensified the search for safer, high-performance alternatives.<sup>[1][2]</sup> Among the front-runners are ATBC, a bio-based plasticizer, and trimellitates, such as Trioctyl Trimellitate (TOTM).<sup>[1][2]</sup> Both offer significant improvements in terms of biocompatibility and reduced toxicity compared to their predecessors.<sup>[3][4]</sup> This comparison delves into their key performance characteristics, including mechanical properties, extractables and leachables, and overall biocompatibility.

## Executive Summary of Comparative Performance

Property	Acetyl Tributyl Citrate (ATBC)	Trimellitates (e.g., TOTM)	Key Considerations
Biocompatibility	Generally considered to have a good biocompatibility profile.	Exhibits low toxicity and is considered a safer alternative to DEHP.[5][6]	Both are significant improvements over traditional phthalates. Specific biocompatibility testing per ISO 10993 is essential for any final formulation.
Mechanical Properties	Imparts good flexibility and can exhibit superior elongation at break compared to DOP-plasticized PVC at similar concentrations.	Provides excellent flexibility and durability. An increase in TOTM concentration generally leads to a decrease in hardness.[7]	The required flexibility and hardness will depend on the specific application (e.g., peristaltic pump tubing vs. gravity-fed IV lines).
Extractables & Leachables	Migration has been reported, and it may have a higher potential for thyroid dysfunction compared to DEHP in some studies.[8]	Exhibits significantly lower migration rates compared to DEHP, in some cases by a factor of approximately 350.[9] Considered a low-migration plasticizer.[6]	Lower leachability is a critical advantage for trimellitates, especially in applications involving contact with blood or lipophilic drugs.
Material Type	Bio-based, derived from citric acid.[1]	Synthetic ester.	The preference for a bio-based material may be a factor in material selection for some applications.

## In-Depth Analysis

## Biocompatibility

Both ATBC and trimellitates are recognized for their favorable biocompatibility profiles, a primary driver for their adoption as alternatives to DEHP.

ATBC is a bio-based plasticizer derived from citric acid, which is a naturally occurring substance in the human body.<sup>[1]</sup> Toxicological studies have generally indicated a good safety profile for ATBC.<sup>[3]</sup>

Trimellitates, particularly TOTM, have been shown to have significantly lower toxicity compared to DEHP.<sup>[4][5]</sup> Studies have indicated that TOTM is less likely to cause adverse effects, with some research showing its acute toxicity to be approximately 10-fold weaker than that of DEHP.<sup>[5]</sup>

For any medical device application, comprehensive biocompatibility testing according to the ISO 10993 series of standards is mandatory to ensure the safety of the final product.

## Mechanical Properties

The mechanical properties of a plasticizer determine the flexibility, durability, and handling characteristics of the medical tubing.

ATBC is known to be an efficient plasticizer, imparting good flexibility to PVC. At a 40 wt% concentration, ATBC-plasticized PVC has been shown to exhibit superior elongation at break compared to PVC plasticized with DOP.<sup>[3]</sup>

Trimellitates also provide excellent flexibility and durability to PVC. The level of trimellitate plasticizer can be adjusted to achieve the desired hardness, with studies showing an inverse correlation between TOTM concentration and the hardness of the PVC material.<sup>[7]</sup>

A direct quantitative comparison of the mechanical properties of PVC plasticized with ATBC versus trimellitates is essential for selecting the optimal material for a specific application. The following table summarizes typical mechanical properties, although direct comparative studies under identical conditions are limited in the public domain.

Mechanical Property	PVC Plasticized with ATBC	PVC Plasticized with Trimellitates (TOTM)
Tensile Strength	Varies with concentration, generally provides good strength.	Varies with concentration, provides good strength.
Elongation at Break	Can be superior to DOP-plasticized PVC.[3]	Provides high elongation for flexibility.
Hardness (Shore A)	Can be formulated to a wide range of hardness values.	Inversely correlated with plasticizer concentration.[7]

## Extractables and Leachables

A critical consideration for any material in contact with drugs or bodily fluids is the potential for chemical components to migrate out of the material.

ATBC has shown some potential for migration. One study noted that ATBC may have a higher potential for thyroid dysfunction compared to DEHP, though more research is needed in this area.[8]

Trimellitates are well-regarded for their low migration characteristics.[6] One comparative study found that the migration of TOTM and its primary degradation products was approximately 350 times lower than that of DEHP from PVC tubing in a heart-lung machine model.[9] Another study on haemodialysis tubing also concluded that less TOTM is leached compared to DEHP.[10] This low leachability profile makes trimellitates a strong candidate for sensitive applications.

## Experimental Protocols

The evaluation of plasticizers for medical tubing involves a series of standardized tests. Below are outlines of key experimental protocols.

### Determination of Mechanical Properties

- **Tensile Strength and Elongation:** These properties are typically measured following the ASTM D882 standard for thin plastic sheeting. A universal testing machine is used to pull a

sample of the tubing at a constant speed until it breaks. The force required to break the sample and the extent to which it stretches are recorded.

- **Hardness:** The hardness of the plasticized PVC is measured using a durometer, following the ASTM D2240 standard. The Shore A scale is commonly used for flexible PVC. The indenter of the durometer is pressed into the material, and the hardness is read from the dial.

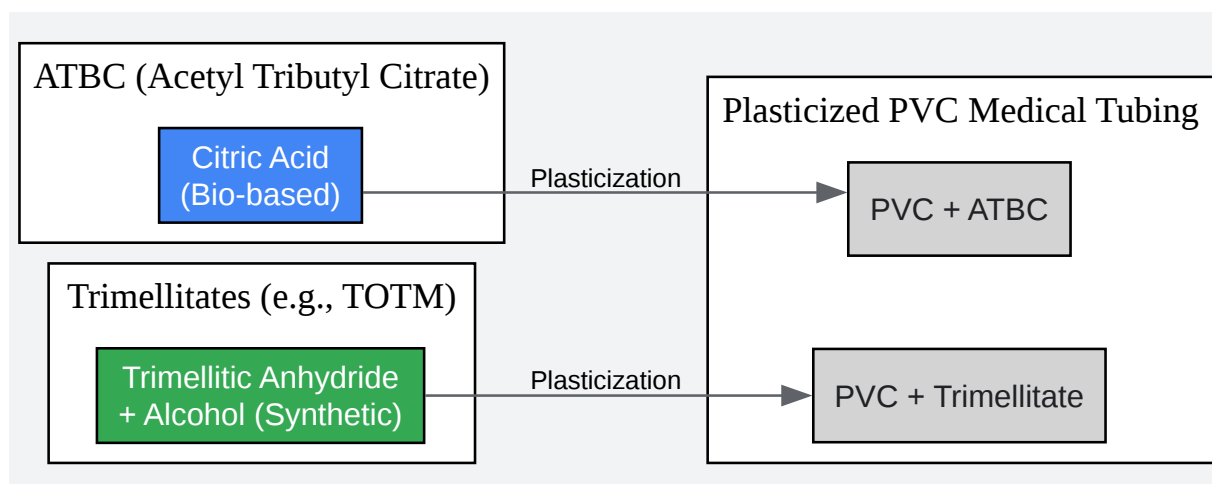
## Extractables and Leachables Testing

A common method for determining the migration of plasticizers is through solvent extraction followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

- **Sample Preparation:** A known length and surface area of the medical tubing is prepared.
- **Extraction:** The tubing is immersed in a simulant fluid that mimics the intended use environment (e.g., saline, ethanol/water mixtures for fatty solutions, or blood/plasma simulants). The extraction is carried out for a specified time and at a controlled temperature (e.g., 40°C for 10 days).<sup>[8]</sup>
- **Analysis:** The simulant fluid is then analyzed using GC-MS to identify and quantify the chemical compounds that have leached from the tubing.
- **Quantification:** The amount of migrated plasticizer is typically expressed in milligrams per kilogram of simulant (mg/kg) or micrograms per square centimeter of tubing surface area ( $\mu\text{g}/\text{cm}^2$ ).

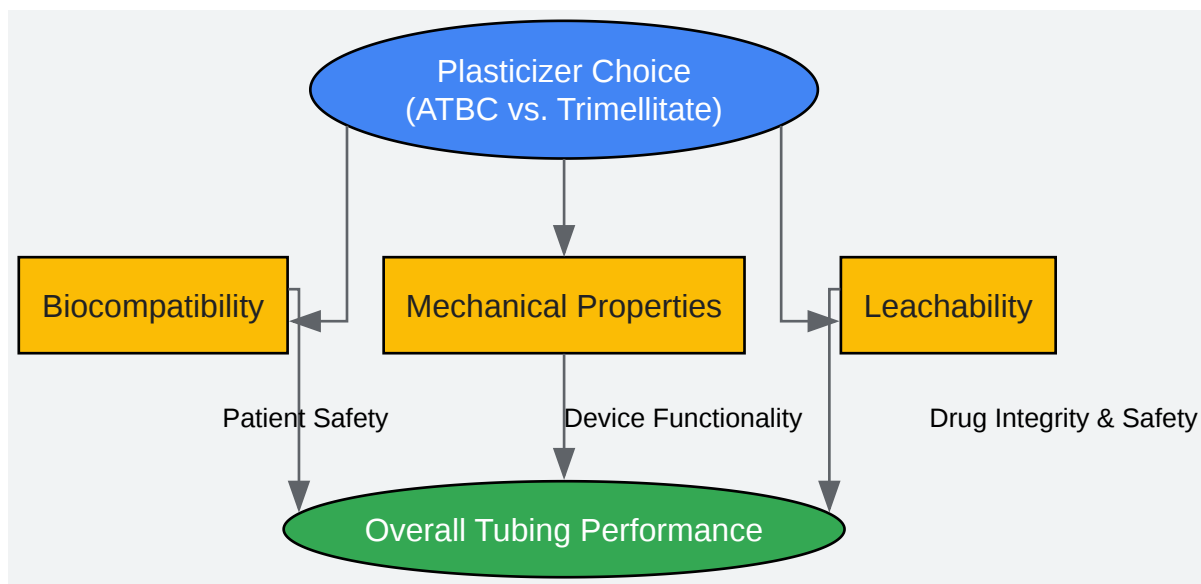
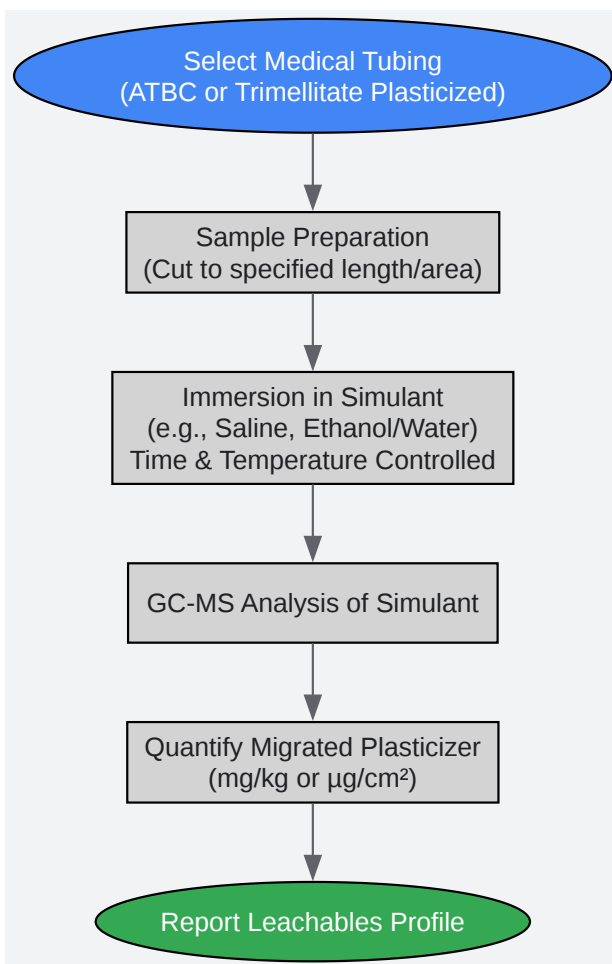
## Visualizing the Concepts

To further clarify the relationships and processes discussed, the following diagrams are provided.



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Figure 1: Chemical Origins of ATBC and Trimellitates.



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